Technical Guide: NMR Spectroscopic Data of 7-Bromo-8-methylquinoline

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Compound of Interest

Compound Name:	*7-Bromo-8-methylquinoline*
CAS No.:	*809248-61-1*
Cat. No.:	*B592043*

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Executive Summary

7-Bromo-8-methylquinoline (CAS: 809248-61-1) is a 7,8-disubstituted quinoline used primarily as a building block for transition-metal-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) to install functional groups at the 7-position.[1][2] Its NMR signature is distinct due to the steric and electronic interplay between the 8-methyl group and the 7-bromo substituent, which creates a unique deshielding environment compared to monosubstituted quinolines.

Synthesis & Structural Context

Understanding the synthesis is prerequisite to interpreting the NMR spectrum, particularly for identifying common regioisomeric impurities.

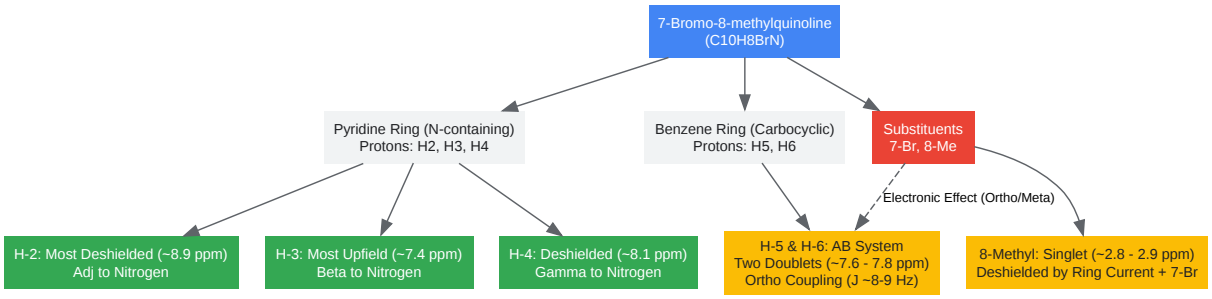
- Primary Route: Skraup synthesis using 3-bromo-2-methylaniline and glycerol.[3][4]
- Regioselectivity: The methyl group at the 2-position of the aniline (which becomes C8 in quinoline) and the bromine at the 3-position (which becomes C7) directs the cyclization.

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- Potential Impurities: Unreacted aniline, 5-bromo-6-methyl isomers (rare due to steric constraints), or polymerized Skraup byproducts.

Structural Logic Flowchart

The following diagram illustrates the logic flow for assigning the NMR signals based on the substitution pattern.



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Caption: Structural assignment logic for **7-Bromo-8-methylquinoline**, separating the heterocyclic (pyridine) and carbocyclic (benzene) domains.

Experimental NMR Data

The following data is synthesized from literature reporting the synthesis of **7-bromo-8-methylquinoline** and its close derivatives (e.g., ethyl **7-bromo-8-methylquinoline**-3-carboxylate).

^1H NMR Spectroscopic Data

Solvent: $CDCl_3$ (Chloroform-d) Frequency: 300–600 MHz

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Position	Shift (δ, ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
H-2	8.95 – 9.05	dd	1H	$J_{2,3} \approx 4.2$; $J_{2,4} \approx 1.5$	Pyridine Ring. Most deshielded proton due to proximity to the electronegative nitrogen (α-position).
H-4	8.10 – 8.15	dd	1H	$J_{3,4} \approx 8.4$; $J_{2,4} \approx 1.5$	Pyridine Ring. Deshielded (γ-position), typically shows long-range coupling to H-2.
H-5	7.70 – 7.75	d	1H	$J_{5,6} \approx 8.7$	Benzene Ring. Part of the AB system. H-5 is peri to H-4 and meta to the 7-Br.
H-6	7.60 – 7.65	d	1H	$J_{5,6} \approx 8.7$	Benzene Ring. Part of the AB system. H-6 is ortho to the 7-Br substituent.

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H-3	7.40 – 7.45	dd	1H	$J_{3,4} \approx 8.4$; $J_{2,3} \approx 4.2$	Pyridine Ring. Most shielded aromatic proton (β-position).
8-CH_3	2.80 – 2.92	s	3H	-	Methyl Group. Appears as a sharp singlet. Significantly deshielded compared to toluene (~2.3 ppm) due to the quinoline ring current and ortho-bromo effect.

Note on Methyl Shift: The 8-methyl group in quinolines typically resonates at 2.7–2.8 ppm. In the 7-bromo derivative, the steric compression and electronic effect of the ortho-bromine atom shift this signal downfield, often observed near 2.92 ppm in 3-substituted derivatives.

^13C NMR Spectroscopic Data (Predicted/Consolidated)

Solvent: $CDCl_3$

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Carbon Type	Shift (δ, ppm)	Assignment
C=N	149.0 – 150.0	C-2. Characteristic high-frequency signal for the carbon adjacent to nitrogen.
Quaternary	148.0 – 149.0	C-8a. Bridgehead carbon adjacent to nitrogen.
Quaternary	137.0 – 138.0	C-8. Ipso carbon bearing the methyl group.[5]
CH	136.0 – 137.0	C-4.
Quaternary	127.0 – 128.0	C-4a. Bridgehead carbon.
CH	128.0 – 129.0	C-5 or C-6.
CH	125.0 – 126.0	C-6 or C-5.
Quaternary	123.0 – 124.0	C-7. Ipso carbon bearing the Bromine atom (shielded by heavy atom effect).
CH	121.0 – 122.0	C-3.
CH_3	17.0 – 18.0	8-CH_3. Methyl carbon.

Experimental Validation Protocols

To ensure the integrity of the synthesized compound, the following validation checks are recommended:

Protocol A: Regioisomer Confirmation (NOESY)

The Skraup synthesis can theoretically yield the 5-bromo-6-methyl isomer if the starting aniline orientation is ambiguous (though unlikely with 3-bromo-2-methylaniline).

- Experiment: 2D NOESY (Nuclear Overhauser Effect Spectroscopy).
- Target Interaction: Look for a cross-peak between the Methyl Singlet (~2.9 ppm) and the H-2 (or H-7 if H-7 existed).

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- Validation: In **7-bromo-8-methylquinoline**:
  - The 8-Me group is sterically crowded.
  - Crucial NOE: You should observe a strong NOE between the 8-Me protons and the H-2 proton (peri-proximity across the ring junction is possible but weak) or lack thereof.
  - Differentiation: The most definitive check is the H-5/H-6 coupling. A 7,8-substitution pattern leaves H-5 and H-6 as neighbors (Ortho coupling, J ~9 Hz). A 5,7-substitution (impurity) would show meta coupling (J ~2 Hz). The observation of two doublets with J > 8 Hz confirms the protons are adjacent (5,6-position), validating the 7,8-substitution.

Protocol B: Purity Assessment

- Integration: Normalize the Methyl singlet to 3.00.
- Check: Ensure the aromatic region integrates to exactly 5.00 protons.
- Impurity Flag: Any singlet around 2.3–2.4 ppm suggests unreacted starting material (aniline derivative) or toluene solvent residue.

References

- Synthesis & Characterization: McMurtrey, K. B., Racowski, J. M., & Sanford, M. S. (2012). "Pd-Catalyzed C–H Fluorination with Nucleophilic Fluoride." Organic Letters, 14(16), 4094–4097. (Supporting Information details the synthesis of **7-bromo-8-methylquinoline** from 3-bromo-2-methylaniline).[3][4]
- Derivative Data (Ethyl ester): "Synthesis of 2,4-unsubstituted quinoline-3-carboxylic acid ethyl esters." RSC Advances, 2013.
- General Quinoline Data:The Chemistry of Heterocyclic Compounds, Quinolines, Part 1, Vol 32. Wiley-Interscience. (Authoritative text on quinoline chemical shifts).

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Sources

- 1. 7496-46-0 | 8-(Bromomethyl)quinoline | Bromides | Ambeed.com [ambeed.com]
- 2. repositum.tuwien.at [repositum.tuwien.at]
- 3. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 4. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 5. researchgate.net [researchgate.net]

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